

Copper-uranium alloy physical and electrical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Copper;uranium

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An In-depth Technical Guide on the Physical and Electrical Properties of Copper-Uranium Alloys

Introduction

Copper-uranium (Cu-U) alloys represent a unique class of materials characterized by a combination of high electrical conductivity and enhanced hardness.[1] The addition of uranium to copper, even in small percentages, has a surprisingly minimal effect on its conductivity while improving mechanical properties.[1] This makes them materials of interest for specialized electrical applications where greater strength and wear resistance are required than what pure copper can offer.[1][2] Research has particularly focused on the intermetallic compound UCu_5 , which forms at the interface between the two metals.[3][4] This guide provides a comprehensive overview of the known physical, mechanical, and electrical properties of Cu-U alloys, details the experimental protocols used for their characterization, and visualizes key experimental workflows.

Physical and Mechanical Properties

The addition of uranium to copper results in alloys that are generally characterized by improved hardness while retaining good workability.[1] Research into the mechanical properties has often centered on the UCu_5 intermetallic compound, which significantly influences the overall behavior of the alloy system.[3]

Data Summary

The following table summarizes key physical and mechanical properties of the UCu₅ intermetallic compound, with pure copper and uranium provided for comparison.

Property	UCu ₅ Intermetallic	Uranium (α -U)	Copper (Pure, Annealed)
Density	10.28 g/cm ³ [3]	~19.1 g/cm ³ [5]	8.96 g/cm ³ [6]
Young's Modulus	121 GPa [3]	160 GPa [3]	120 - 156 GPa [7]
Nanoindentation Hardness	5.2 GPa [3]	4.0 GPa [3]	~0.5 - 1.0 GPa
Crystal Structure	Face-Centered Cubic (FCC), AuBe ₅ type [3]	Orthorhombic (at RT) [5]	Face-Centered Cubic (FCC) [6]
Lattice Parameter (a)	7.107 Å [3]	2.854 Å [5]	3.61 Å

Hardness and Workability

The nanoindentation hardness of the UCu₅ compound is notably higher than that of pure uranium and significantly higher than pure copper.[\[3\]](#) Despite the presence of this hard intermetallic phase, Cu-U alloys with even high uranium content have been found to be remarkably workable, capable of being both hot and cold worked.[\[1\]](#) The formation of a eutectic mixture between copper and the UCu₅ compound is believed to be responsible for this combination of properties.[\[1\]](#)

Electrical Properties

A primary advantage of copper-uranium alloys is their ability to maintain high electrical conductivity. The small amount of uranium taken up in solid solution by the copper is credited with preserving these high conductivity values.[\[1\]](#)

Data Summary

The table below presents the electrical properties of Cu-U alloys and their constituent elements. The International Annealed Copper Standard (IACS) is a unit of electrical conductivity for metals, where 100% IACS is equivalent to 5.80 x 10⁷ S/m at 20°C.[\[8\]](#)

Material	Uranium Content (wt. %)	Electrical Conductivity (% IACS)	Electrical Resistivity ($\mu\Omega\cdot\text{cm}$)
Copper-Uranium Alloy	0.1%	98% [1]	~1.76
Copper-Uranium Alloy	0.2% - 0.3%	94% - 95% [1]	~1.81 - 1.83
Copper-Uranium Alloy	0.5%	>92% [1]	<1.87
Uranium (Pure)	100%	~5.7%	30.0 [9]
Copper (Pure, Annealed)	0%	100% - 101% [10]	1.72 [11]

In addition to high conductivity, these alloys are characterized by a low work function, which may be useful for applications such as specialized contacting purposes or as electrodes where high emissivity is required.[\[1\]](#)

Experimental Protocols

The characterization of copper-uranium alloys involves a multi-step process encompassing fabrication, microstructural analysis, and property measurement.

Alloy Fabrication: Hot Pressure Diffusion

A common method to synthesize the U-Cu intermetallic compound for study is the hot pressure diffusion technique.[\[3\]](#)

- **Assembly:** Samples of pure uranium and copper are assembled into a diffusion couple.
- **Heating & Pressure:** The assembly is placed in a vacuum furnace and heated to temperatures between 350°C and 650°C.
- **Bonding:** A pressure of approximately 168 MPa is applied, causing the metals to bond and an intermetallic layer to form at the interface through diffusion.[\[3\]](#)

Microstructural and Compositional Analysis

To understand the resulting alloy structure, several analytical techniques are employed:

- Scanning Electron Microscopy (SEM): Used to visualize the microstructure of the alloy, including the interface and the formed intermetallic layer.[\[3\]](#)
- Energy-Dispersive X-ray Spectroscopy (EDS): Performed in conjunction with SEM to determine the elemental composition and distribution within the different phases of the material, confirming the ratio of uranium to copper (e.g., 1:5 for UCu_5).[\[3\]](#)
- X-ray Diffraction (XRD): Used to identify the crystal structure of the phases present in the alloy. This technique confirms the formation of specific intermetallic compounds like UCu_5 and determines their crystallographic parameters.[\[3\]](#)[\[4\]](#)

Mechanical Property Measurement: Nanoindentation

Nanoindentation is a powerful technique for measuring the mechanical properties of small volumes of material, making it ideal for characterizing thin intermetallic layers formed in diffusion couples.[\[3\]](#)

- Indenter: A diamond indenter with a known geometry (e.g., Berkovich tip) is used.
- Force Application: The indenter is pressed into the surface of the material with a precisely controlled load.
- Data Acquisition: The load and displacement of the indenter are continuously recorded during both the loading and unloading phases.
- Analysis: The resulting load-displacement curve is analyzed to calculate hardness (resistance to plastic deformation) and elastic modulus (stiffness) of the material at the indentation site.[\[3\]](#)[\[12\]](#)

Electrical Property Measurement: Four-Point Probe Method

The four-point probe method is a standard technique for accurately measuring electrical resistivity, which is the inverse of conductivity.[\[13\]](#)[\[14\]](#)

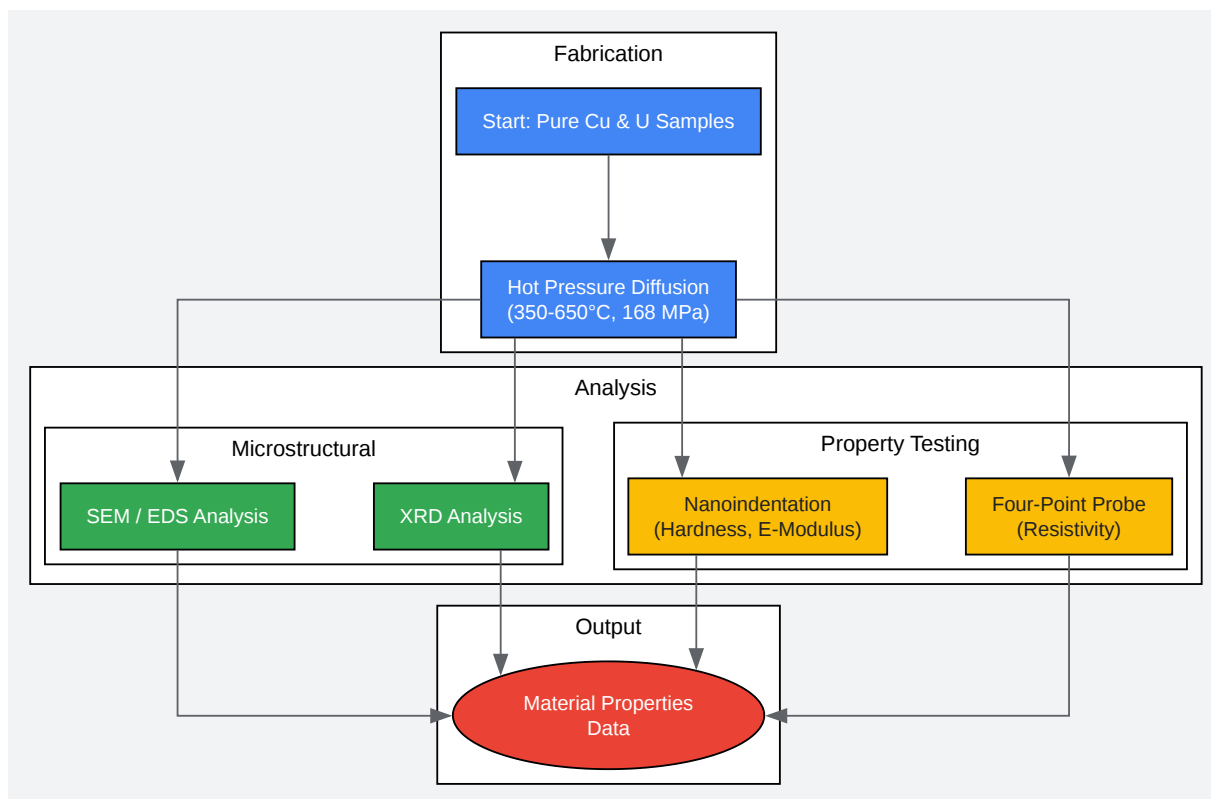
- Probe Setup: Four equally spaced, collinear probes are brought into contact with the surface of the alloy sample.

- **Current Injection:** A direct current is passed through the two outer probes.
- **Voltage Measurement:** The voltage drop is measured between the two inner probes.
- **Calculation:** Using the measured current, voltage, and a geometric correction factor based on the probe spacing and sample dimensions, the sheet resistance and then the bulk resistivity can be calculated. This method is advantageous as it eliminates the influence of contact resistance between the probes and the sample.[\[13\]](#)[\[14\]](#)

Visualizations

Experimental Workflow for Cu-U Alloy Characterization

The following diagram illustrates the logical workflow for the fabrication and characterization of copper-uranium alloys.

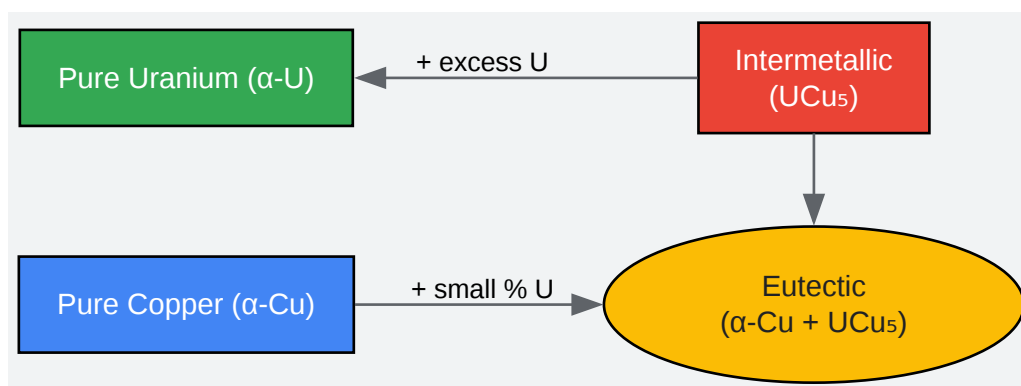


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Caption: Workflow for Cu-U alloy fabrication and property analysis.

Simplified Cu-U Phase Relationship

This diagram illustrates the key phases and transformations in the copper-uranium system based on composition.



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Caption: Key phase relationships in the copper-uranium alloy system.

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- To cite this document: BenchChem. [Copper-uranium alloy physical and electrical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14721803#copper-uranium-alloy-physical-and-electrical-properties]

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